

fluorenone IUPAC nomenclature and Chemical Abstracts Service (CAS) number

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Compound of Interest

Compound Name: Fluorenone

Cat. No.: B1672902

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An In-depth Technical Guide to Fluorenone for Researchers and Scientists

This technical guide provides a comprehensive overview of **fluorenone**, including its nomenclature, chemical and physical properties, synthesis protocols, and key applications relevant to researchers, scientists, and drug development professionals.

IUPAC Nomenclature and Chemical Abstracts Service (CAS) Number

Fluorenone is an aromatic organic compound that serves as a fundamental building block in the synthesis of a wide range of biologically active molecules and advanced materials.^[1]

- Preferred IUPAC Name: 9H-Fluoren-9-one^[2]
- Other IUPAC Name: fluoren-9-one^{[3][4]}
- CAS Number: 486-25-9^[3]
- Synonyms: 9-**Fluorenone**, 9-Oxofluorene, Diphenylene ketone

Physicochemical Properties

Fluorenone is a bright, fluorescent yellow solid at standard conditions. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₃ H ₈ O	
Molar Mass	180.206 g·mol ⁻¹	
Appearance	Yellow solid	
Melting Point	84.0 °C (183.2 °F; 357.1 K)	
Boiling Point	341.5 °C at 760 mmHg	
Density	1.130 g/cm ³ at 99 °C	
Solubility	Insoluble in water; soluble in alcohol, acetone, benzene, ether, and toluene.	
log P (Octanol-Water Partition Coefficient)	3.58	

Synthesis of Fluorenone

The most common laboratory and industrial synthesis of **fluorenone** involves the oxidation of fluorene. Several methods have been developed, with the air-liquid phase oxidation being a prominent approach due to its efficiency and environmental considerations.

The choice of synthetic method often depends on factors such as desired yield, purity, scalability, and environmental impact. The following table summarizes quantitative data from various reported procedures for the oxidation of 9H-fluorene to 9-**fluorenone**.

Method	Oxidant	Catalyst/ Solvent	Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
Air Oxidation	Air	KOH / THF	Room Temp	24	>95	BenchChem
Sodium Hypochlorite Oxidation	NaClO	Glacial Acetic Acid	Not specified	Not specified	Not specified	Study.com
Gas Phase Oxidation	Air/O ₂	Not specified	High Temp	Not specified	Varies	Guidechem
Liquid Phase Oxidation	Various	Various	Varies	Varies	Varies	Guidechem

This protocol outlines a highly efficient and environmentally friendly method for the synthesis of **9-fluorenone** from 9H-fluorene utilizing air as the oxidant in the presence of a base.

Materials:

- 9H-Fluorene
- Potassium Hydroxide (KOH)
- Tetrahydrofuran (THF), anhydrous
- Distilled Water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Beakers
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 9H-fluorene in anhydrous tetrahydrofuran. A typical weight ratio of 9H-fluorene to THF is 1:4 to 1:6.
- **Addition of Base:** To the stirring solution, add potassium hydroxide. The molar ratio of 9H-fluorene to KOH can range from 1:0.5 to 1:2.5.
- **Reaction:** Allow the reaction mixture to stir vigorously, open to the atmosphere, at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, filter the reaction mixture to remove the potassium hydroxide. The filtrate is then concentrated under reduced pressure using a rotary evaporator to remove the THF. The resulting solid residue is washed three times with distilled water.
- **Drying:** The purified **9-fluorenone** is dried in a vacuum oven to yield a yellow crystalline solid.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Tetrahydrofuran is flammable; keep away from ignition sources.
- Potassium hydroxide is corrosive; handle with care.



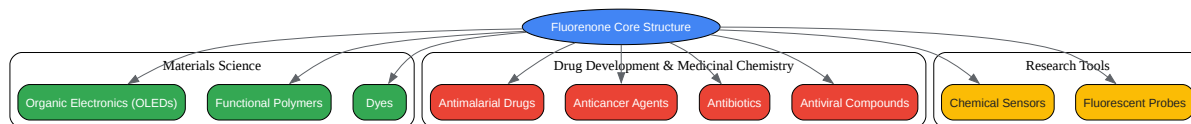
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Experimental workflow for the synthesis of 9-**fluorenone**.

Applications in Research and Drug Development

Fluorenone and its derivatives are of significant interest in materials science and medicinal chemistry due to their unique electronic properties and biological activities.

- **Pharmaceuticals:** **Fluorenone** is a precursor for various pharmaceuticals, including antimalarial drugs. Substituted **fluorenones** have shown potential as antibiotic, anticancer, antiviral, and neuromodulatory compounds. For instance, fluorene-9-carboxylic acid, derived from fluorene, is a precursor to pharmaceuticals.
- **Organic Electronics:** It is extensively used as a precursor to synthesize a variety of organic electronic materials, such as hosts for phosphorescent organic light-emitting diodes (PHOLEDs).
- **Dyes and Polymers:** **Fluorenone** is used in the manufacturing of dyes and functional polymers.
- **Chemical Sensors:** The **fluorenone** structure is utilized in the design of macrocyclic receptors for polar organic substrates, finding applications as chemical sensors.
- **Biochemistry:** Fluorene derivatives serve as fluorescent probes and biosensors for studying the structure and function of biological molecules like proteins and DNA.



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Key application areas of the **fluorenone** scaffold.

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